

Choline tosylate CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Choline tosylate

Cat. No.: B1631491

[Get Quote](#)

An In-depth Technical Guide to **Choline Tosylate** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **choline tosylate**, a compound of interest in pharmaceutical research and development. It covers its chemical properties, synthesis, and mechanism of action, presenting detailed information for scientists and professionals in the field.

Core Chemical and Physical Properties

Choline tosylate, also known as choline p-toluenesulfonate, is a quaternary ammonium salt.^[1]
^[2] Its fundamental properties are summarized below.

Property	Value	Reference(s)
CAS Number	55357-38-5	[3][4]
Molecular Formula	C ₁₂ H ₂₁ NO ₄ S	[3]
Molecular Weight	275.36 g/mol	[3][4]
IUPAC Name	2-hydroxy-N,N,N-trimethylethanaminium 4-methylbenzenesulfonate	[5]
Melting Point	95 °C	[5][6]
Canonical SMILES	<chem>CC1=CC=C(C=C1)S(=O)(=O)[O-].C--INVALID-LINK--(C)CCO</chem>	[3][7]
InChI Key	DVGVMQVOCJNXNJ-UHFFFAOYSA-M	[5][7]
Appearance	White crystalline solid	[1][8]
Solubility	Soluble in water. Slightly soluble in DMSO and Methanol.	[2][8]
Storage Conditions	Store at 2°C - 8°C under an inert gas (e.g., Nitrogen).	[1][4]

Experimental Protocol: Synthesis of Choline Tosylate

A common method for the synthesis of **choline tosylate** involves the reaction of methyl tosylate with N,N-dimethylethanolamine.[1][9][10] The following protocol is based on established procedures.[1][9][10]

Materials and Equipment:

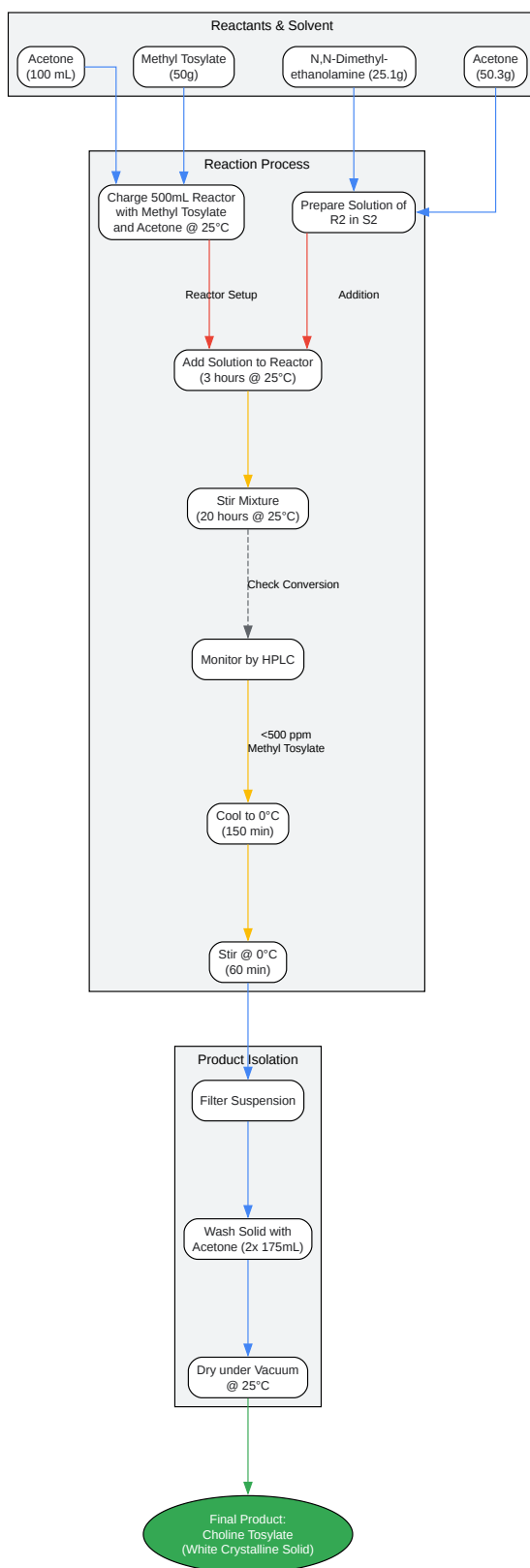
- 500 mL reactor

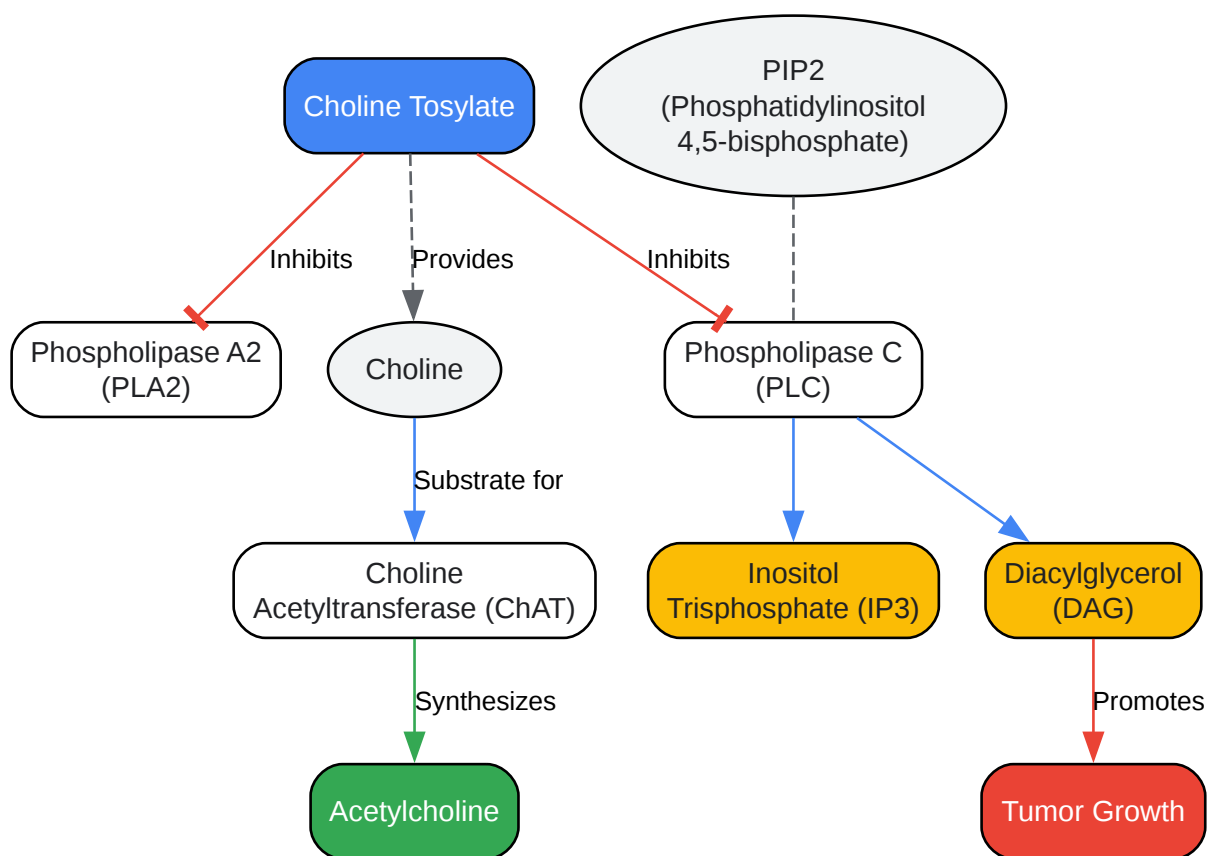
- Dropping funnel
- Stirring apparatus
- Filtration equipment
- Vacuum drying oven
- Methyl tosylate (50 g, 268.5 mmol)
- N,N-dimethylethanolamine (25.1 g, 281.6 mmol)
- Acetone (approx. 325 mL)
- High-Performance Liquid Chromatography (HPLC) for monitoring

Procedure:

- Charge a 500 mL reactor with 50 g of methyl tosylate and 100 mL of acetone at 25 °C.[1][9]
- Prepare a solution of 25.1 g of N,N-dimethylethanolamine in 50.3 g of acetone.[1][9]
- Continuously add the N,N-dimethylethanolamine solution to the reactor over 3 hours at a constant temperature of 25 °C.[1][9]
- Rinse the dropping funnel with additional acetone and add it to the reaction mixture.[1][9]
- Stir the reaction mixture at 25 °C for 20 hours.[1][9][10]
- Monitor the reaction progress by HPLC until the concentration of methyl tosylate is below 500 ppm.[1][9]
- Once the reaction is complete, cool the resulting suspension to 0 °C over 150 minutes.[1][9]
- Stir the suspension at 0 °C for an additional 60 minutes.[1][9]
- Collect the product by filtration.[1][9]
- Wash the collected solid twice with 175 mL of acetone.[1][9]

- Dry the product under vacuum at 25 °C to yield **choline tosylate** as a white crystalline solid (Expected yield: ~73.1 g, 99%).[\[1\]](#)[\[9\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Choline tosylate Two Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. Choline tosylate CAS#: 55357-38-5 [amp.chemicalbook.com]
- 3. chemscene.com [chemscene.com]
- 4. Choline tosylate | 55357-38-5 | FCA35738 | Biosynth [biosynth.com]
- 5. Choline tosylate | 55357-38-5 [sigmaaldrich.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]

- 7. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 8. Page loading... [guidechem.com]
- 9. Choline tosylate | 55357-38-5 [chemicalbook.com]
- 10. Choline tosylate | 55357-38-5 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Choline tosylate CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631491#choline-tosylate-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com